

# A Technical Guide to Commercial Fisetin for Research Applications

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## Compound of Interest

Compound Name: *Cissetin*

Cat. No.: *B15566016*

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## Introduction

Fisetin (3,3',4',7-tetrahydroxyflavone) is a naturally occurring flavonoid found in various fruits and vegetables, including strawberries, apples, and onions.<sup>[1][2]</sup> In recent years, fisetin has garnered significant interest from the scientific community for its diverse biological activities, including potent antioxidant, anti-inflammatory, neuroprotective, and senolytic properties.<sup>[1][3]</sup><sup>[4]</sup> Its ability to modulate multiple key intracellular signaling pathways makes it a promising candidate for investigation in cancer research, neurodegenerative diseases, and aging.<sup>[1][5][6]</sup> This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of commercial fisetin suppliers, quantitative data, experimental protocols, and the core signaling pathways it influences.

It is important to note that the compound "**Cissetin**" is likely a misspelling of "Fisetin," as the latter is a well-documented and commercially available research compound. This guide will proceed with the assumption that the intended compound of interest is Fisetin.

## Commercial Suppliers and Quantitative Data

A critical first step in any research involving fisetin is the procurement of high-purity material. Several commercial suppliers offer fisetin for research purposes, with varying purity levels and formulations. The following tables summarize key quantitative data from a selection of suppliers to facilitate comparison.

Supplier	Product Name/Catalog No.	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity	Appearance	Source
Mitora™	Mitora™ Fisetin	528-48-3	C <sub>15</sub> H <sub>10</sub> O <sub>6</sub>	286.24	≥99% <a href="#">[7]</a>	Yellow to pale-yellow crystalline powder <a href="#">[7]</a>	Not Specified
Natural Field	Fisetin Powder	528-48-3	C <sub>15</sub> H <sub>10</sub> O <sub>6</sub>	286.24	≥98.00% (HPLC) <a href="#">[8]</a>	Yellow fine powder <a href="#">[8]</a>	Cotinus coggygria Extract <a href="#">[8]</a>
EffePharm	Fisetin Powder	Not Specified	Not Specified	Not Specified	≥99% <a href="#">[9]</a>	Not Specified	Not Specified
INDOFINE Chemical Company, Inc.	FISETIN (F-002)	528-48-3	C <sub>15</sub> H <sub>10</sub> O <sub>6</sub>	286.25	98% <a href="#">[10]</a>	Not Specified	Not Specified
Santa Cruz Biotechnology, Inc.	Fisetin	528-48-3	C <sub>15</sub> H <sub>10</sub> O <sub>6</sub>	286.24	≥96% <a href="#">[11]</a>	Not Specified	Not Specified
AdooQ® Bioscience	Fisetin (Fustel)	Not Specified	Not Specified	Not Specified	>99% (HPLC) <a href="#">[12]</a>	Not Specified	Not Specified
Selleck Chemicals	Fisetin	528-48-3	C <sub>15</sub> H <sub>10</sub> O <sub>6</sub>	286.24	99.91% <a href="#">[13]</a>	Not Specified	Not Specified

Tocris Biosciences	Fisetin	528-48-3	$C_{15}H_{10}O_6$	286.24	Not Specified	Not Specified	Not Specified
ProHealth	Pure Fisetin	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Rhus succedanea (stems) <a href="#">[14]</a>
PureBulk , Inc.	Fisetin Powder	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified

Supplier	Formulations Offered	Storage Recommendations	Notes
Mitora™	Powder	Store in a cool, dry place, away from light. <a href="#">[7]</a>	Research-grade senolytic compound for in vitro and preclinical research. <a href="#">[7]</a>
Natural Field	Standard and liposomal forms <a href="#">[8]</a>	Preserve in tight containers at controlled room temperature. <a href="#">[8]</a>	Offers enhanced bioavailability options. <a href="#">[8]</a>
EffePharm	Powder	Not Specified	Focus on senolytic applications.
INDOFINE Chemical Company, Inc.	Powder	Not Specified	Provides lot-specific data. <a href="#">[10]</a>
Santa Cruz Biotechnology, Inc.	Powder	Not Specified	For research use only. <a href="#">[11]</a>
AdooQ® Bioscience	Powder	Not Specified	Ideal for cancer research and epigenetic studies. <a href="#">[12]</a>
Selleck Chemicals	Powder	Not Specified	Provides detailed quality control data (COA, HPLC, NMR). <a href="#">[13]</a>
Tocris Bioscience	Powder	Not Specified	High-quality biochemicals for life science research.
ProHealth	Capsules	Not Specified	Marketed as a supplement, but sourced from Rhus succedanea. <a href="#">[14]</a>
PureBulk, Inc.	Powder	Not Specified	Marketed as a supplement.

## Experimental Protocols

Accurate and reproducible experimental results depend on proper handling and preparation of fisetin. Due to its low aqueous solubility, fisetin is typically dissolved in an organic solvent to create a concentrated stock solution.[\[15\]](#)

### Preparation of Fisetin Stock Solution (10 mM in DMSO)

This protocol is suitable for most cell culture applications.

Materials:

- Fisetin powder (Molecular Weight: 286.24 g/mol )
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)[\[15\]](#)

Procedure:

- Weighing Fisetin: In a chemical fume hood, accurately weigh 2.86 mg of fisetin powder and place it into a sterile vial.[\[15\]](#)
- Adding Solvent: Add 1.0 mL of anhydrous DMSO to the vial.[\[15\]](#)
- Dissolution: Vortex the mixture thoroughly until the fisetin is completely dissolved. If necessary, use an ultrasonic water bath for 10-15 minutes to aid dissolution.[\[15\]](#) The solution should be clear with no visible particles.[\[15\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 20  $\mu$ L) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[15\]](#)
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[15\]](#)

## Cell Culture Treatment with Fisetin

Procedure:

- **Prepare Working Solution:** Thaw an aliquot of the fisetin stock solution at room temperature. Dilute the stock solution to the desired final concentration in pre-warmed (37°C) cell culture medium. It is recommended to add the fisetin stock solution dropwise while gently vortexing or swirling the medium to ensure even dispersion and minimize precipitation.[\[16\]](#) The final DMSO concentration should typically be kept below 0.1% to avoid solvent-induced cytotoxicity.
- **Cell Treatment:** Remove the existing medium from the cultured cells and replace it with the medium containing the desired concentration of fisetin or a vehicle control (medium with the same concentration of DMSO).
- **Incubation:** Return the cells to the incubator and incubate for the desired time period (e.g., 24, 48, or 72 hours), depending on the specific assay.[\[15\]](#)

## Quantitative Analysis by RP-HPLC

A validated Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method can be used for the quantitative analysis of fisetin.

Chromatographic Conditions:

- **Column:** Phenomenex C18[\[17\]](#)
- **Mobile Phase:** Methanol and 0.1% orthophosphoric acid (55:45 v/v)[\[17\]](#)
- **Flow Rate:** 1.0 mL/min[\[17\]](#)
- **Detection Wavelength:** 362 nm[\[17\]](#)
- **Retention Time:** Approximately 7.48 minutes for standard fisetin[\[17\]](#)

This method has been shown to have excellent linearity over a concentration range of 2–12 µg/mL.[\[17\]](#)

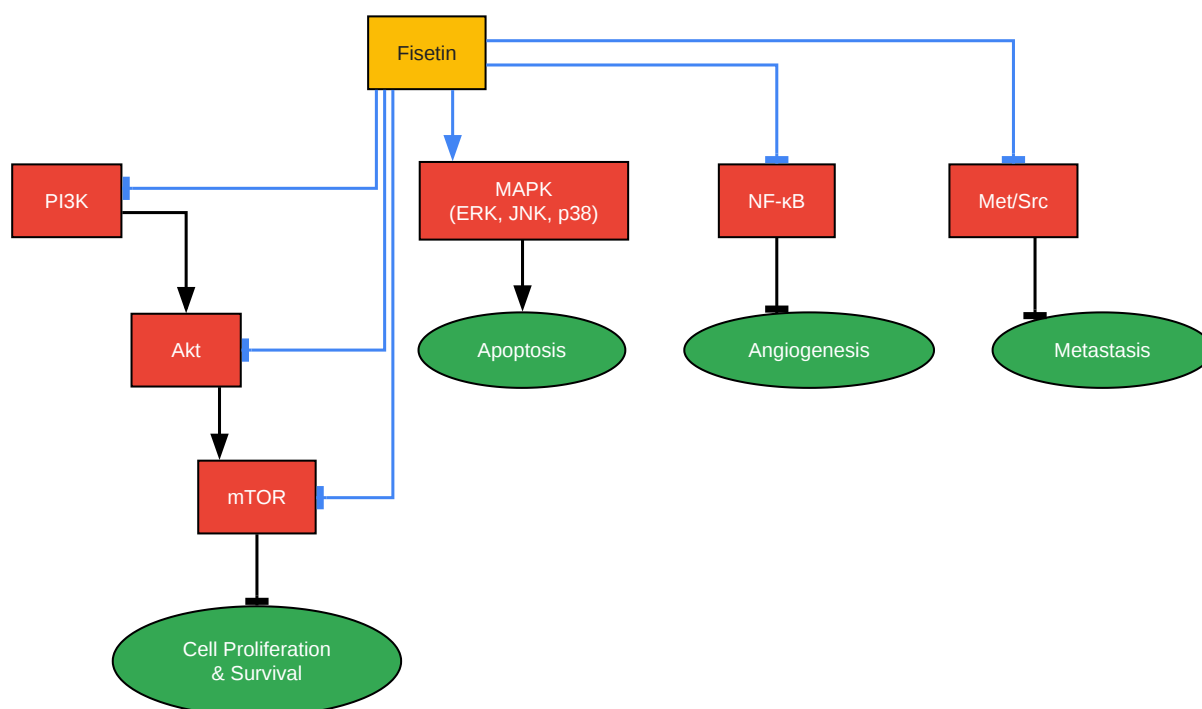
## Key Signaling Pathways Modulated by Fisetin

Fisetin exerts its pleiotropic effects by targeting multiple intracellular signaling pathways.[2][5]

The following diagrams illustrate some of the key pathways involved in its anti-cancer and neuroprotective activities.

### Fisetin's Anti-Cancer Signaling Pathways

Fisetin has been shown to inhibit cancer cell proliferation, induce apoptosis, and reduce angiogenesis and metastasis by modulating several key signaling cascades.[5][6]

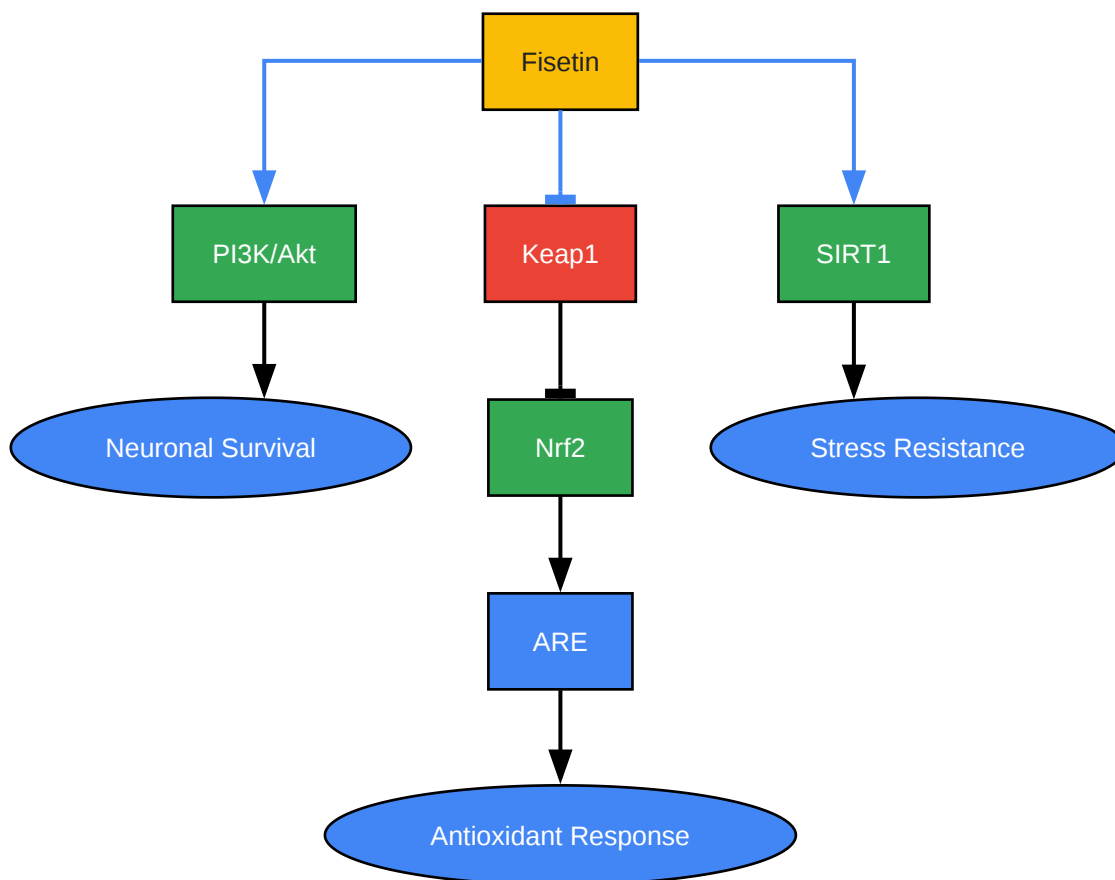


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Caption: Fisetin inhibits pro-survival pathways (PI3K/Akt/mTOR, NF-κB, Met/Src) and modulates MAPK signaling to suppress cancer progression.[5][18][19]

### Fisetin's Neuroprotective Signaling Pathways

Fisetin's neuroprotective effects are attributed to its ability to enhance pro-survival signaling, bolster antioxidant defenses, and reduce neuroinflammation.[1][20]

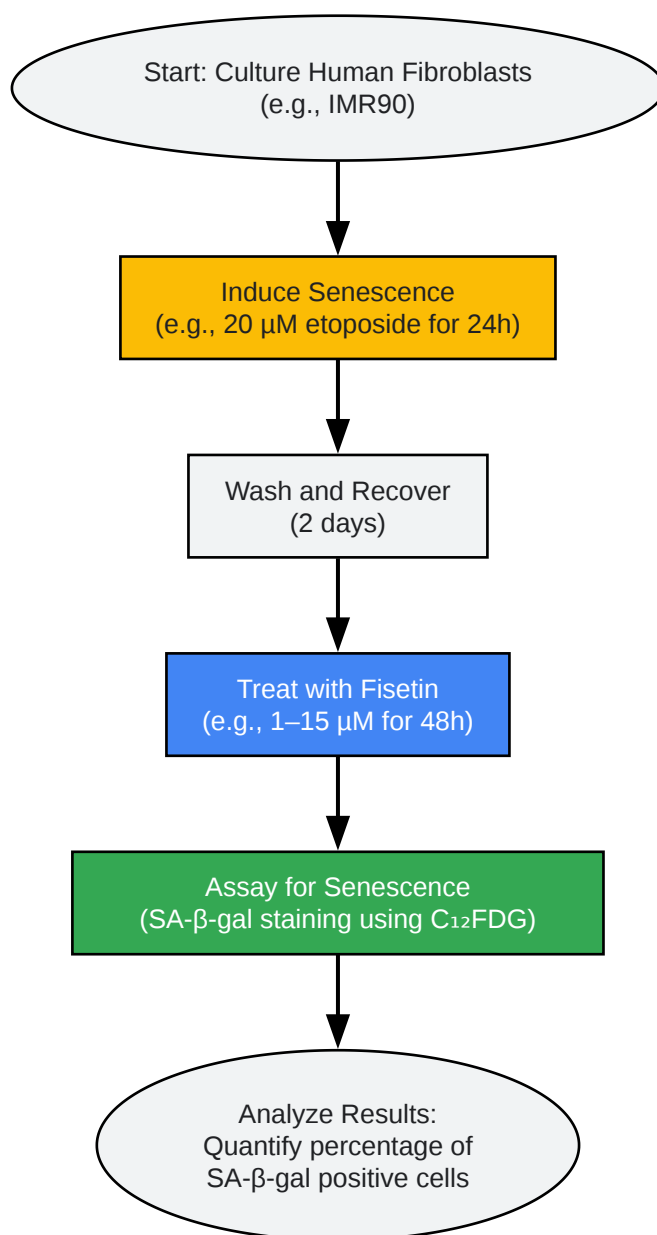


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Caption: Fisetin promotes neuroprotection by activating PI3K/Akt, Nrf2/ARE, and SIRT1 signaling pathways.[1][20][21]

## Experimental Workflow Example: Assessing Senolytic Activity of Fisetin

Fisetin is recognized as a potent senolytic agent, capable of selectively clearing senescent cells.[22][23] The following workflow outlines a typical experiment to evaluate this activity in cell culture.



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Caption: Experimental workflow for determining the senolytic activity of fisetin in cultured human fibroblasts.[22]

## Conclusion

Fisetin is a readily available flavonoid with significant potential in various research fields. This guide provides a foundational resource for researchers, summarizing key information on its commercial availability, handling, and mechanisms of action. By selecting high-purity fisetin

from a reputable supplier and employing validated experimental protocols, researchers can confidently investigate its therapeutic potential. The provided diagrams of key signaling pathways and experimental workflows serve as a starting point for designing and interpreting studies aimed at elucidating the multifaceted biological effects of this promising natural compound.

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